

Commercial suppliers and availability of Trandolapril-d3

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Compound of Interest

Compound Name: *Trandolapril-d3*

Cat. No.: *B15623407*

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Trandolapril-d3: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability and technical applications of **Trandolapril-d3**, a deuterated analog of the angiotensin-converting enzyme (ACE) inhibitor, Trandolapril. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals utilizing **Trandolapril-d3** in their studies.

Commercial Availability and Suppliers

Trandolapril-d3 is available from several commercial suppliers specializing in reference standards and isotopically labeled compounds. The following table summarizes the offerings from key suppliers. Researchers are advised to contact the suppliers directly for the most current information on availability, pricing, and detailed specifications.

Supplier	Product Name	Catalog Number	Molecular Formula	Purity	Available Quantities	Certificate of Analysis
Simson Pharma Limited	Trandolapril-D3	Not explicitly listed	Not explicitly listed	High Quality	Custom synthesis available	Provided with every compound[1]
LGC Standards	Trandolapril-d3	TRC-T720002-1MG	$C_{24}H_{31}D_3N_2O_5$	Not explicitly listed	1 mg, 10 mg	Available
Mithridion	Trandolapril-d3	Not explicitly listed	Not explicitly listed	Not explicitly listed	1 mg	Guaranteed 1mg
Clearsynth	Trandolapril-d3	CS-T-102023	$C_{24}H_{31}D_3N_2O_5$	Not explicitly listed	Not explicitly listed	Available upon request

Experimental Protocols

Trandolapril-d3 is primarily utilized as an internal standard in quantitative bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the determination of Trandolapril and its active metabolite, trandolaprilat, in biological matrices. The following protocols are based on established methods for Trandolapril and can be adapted for the use of **Trandolapril-d3**.

Quality Control of Trandolapril-d3 Standard

Upon receipt of **Trandolapril-d3**, it is crucial to perform quality control checks to verify its identity and purity.

Objective: To confirm the identity and assess the purity of the **Trandolapril-d3** reference standard.

Methodology:

- Mass Spectrometry (MS):
 - Prepare a dilute solution of **Trandolapril-d3** in an appropriate solvent (e.g., methanol or acetonitrile).
 - Infuse the solution directly into a high-resolution mass spectrometer.
 - Confirm the presence of the expected molecular ion corresponding to the mass of **Trandolapril-d3**. The expected mass will be higher than that of unlabeled Trandolapril due to the presence of deuterium atoms.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve a sufficient amount of **Trandolapril-d3** in a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
 - Acquire ¹H and ¹³C NMR spectra.
 - The ¹H NMR spectrum should be consistent with the structure of Trandolapril, with the absence of signals at the positions where deuterium has been incorporated.
- High-Performance Liquid Chromatography (HPLC):
 - Develop an HPLC method to assess the purity of the standard.
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm).
 - Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
 - Detection: UV detection at an appropriate wavelength (e.g., 215 nm).
 - Inject a known concentration of the **Trandolapril-d3** standard and analyze the chromatogram for the presence of impurities. Calculate the purity based on the peak area of the main component relative to the total peak area.

Bioanalytical Method for Quantification of Trandolapril in Plasma using LC-MS/MS with Trandolapril-d3 as an Internal Standard

Objective: To accurately quantify the concentration of Trandolapril in plasma samples from pharmacokinetic studies.

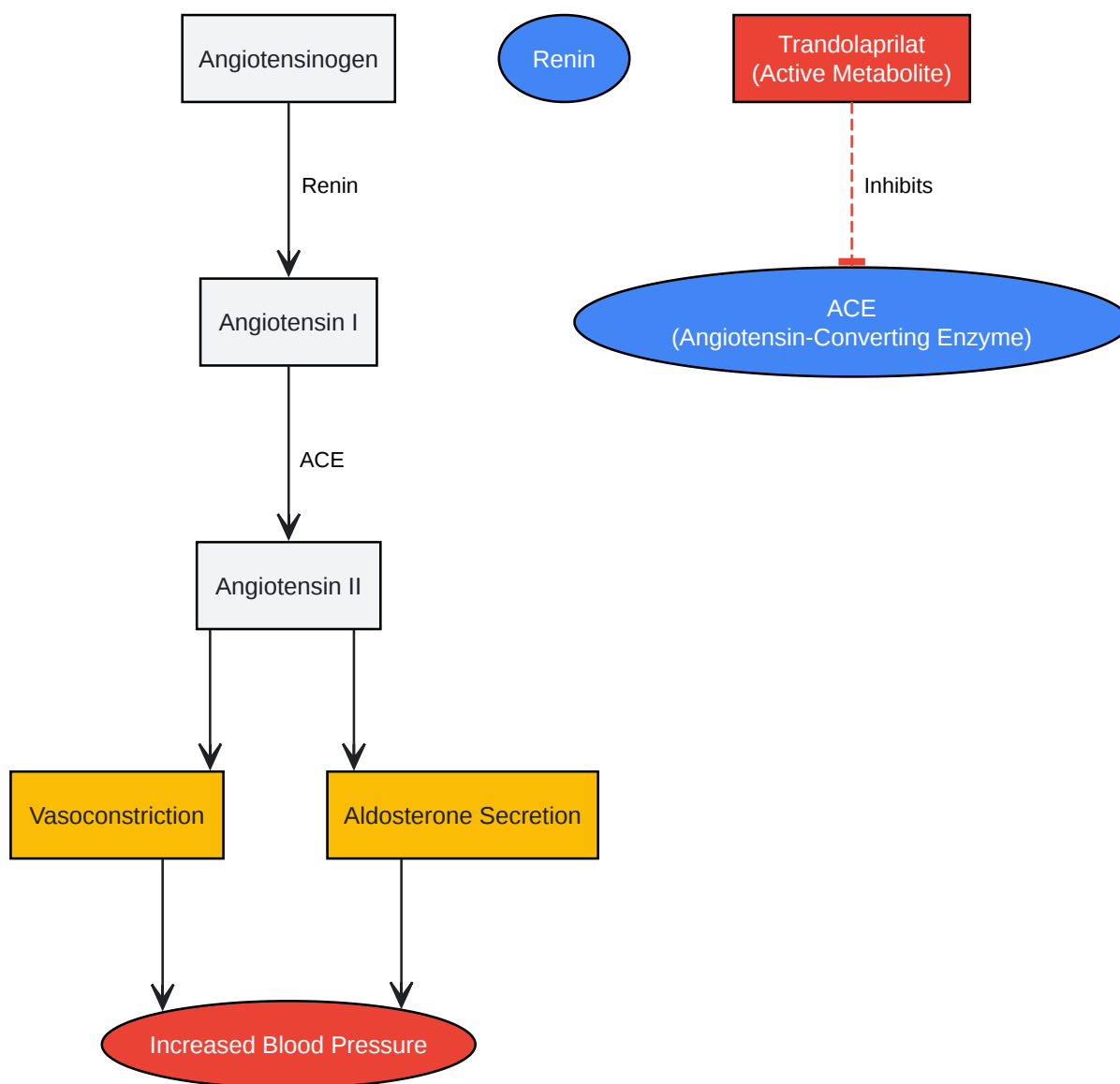
Methodology:

- Sample Preparation (Solid-Phase Extraction - SPE):
 - To 200 μ L of plasma sample, add 50 μ L of **Trandolapril-d3** internal standard working solution (of a known concentration).
 - Vortex mix for 30 seconds.
 - Add 500 μ L of 0.1% formic acid in water and vortex again.
 - Load the entire sample onto a pre-conditioned SPE cartridge (e.g., Oasis HLB).
 - Wash the cartridge with 1 mL of water followed by 1 mL of 5% methanol in water.
 - Elute the analyte and internal standard with 1 mL of methanol.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 μ L of the mobile phase.
- LC-MS/MS Analysis:
 - LC System: A high-performance liquid chromatography system.
 - Column: A suitable C18 reverse-phase column.
 - Mobile Phase: A gradient of 0.1% formic acid in water (Solvent A) and 0.1% formic acid in acetonitrile (Solvent B).
 - Flow Rate: 0.5 mL/min.

- Injection Volume: 10 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Trandolapril: Monitor the transition of the parent ion to a specific product ion (e.g., m/z 431.3 \rightarrow 234.2).
 - **Trandolapril-d3**: Monitor the transition of the parent ion to the corresponding product ion (e.g., m/z 434.3 \rightarrow 237.2). The exact m/z values will depend on the position and number of deuterium atoms.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of Trandolapril to **Trandolapril-d3** against the concentration of Trandolapril standards.
 - Determine the concentration of Trandolapril in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Procurement and Quality Control Workflow for Trandolapril-d3



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References

- 1. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
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